

Application Notes and Protocols for the Extraction of Tanacin from Tanacetum Species

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Compound of Interest

Compound Name: *Tanacin*

Cat. No.: *B1234691*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the extraction of **Tanacin**, a sesquiterpene lactone, from various species of the *Tanacetum* genus. The information compiled herein is intended to guide researchers in the isolation and quantification of this bioactive compound for further pharmacological investigation and drug development.

Introduction to Tanacin and Tanacetum Species

The genus *Tanacetum* (family Asteraceae) encompasses a diverse group of aromatic perennial herbs, many of which have a long history of use in traditional medicine. These plants are rich sources of a wide array of bioactive secondary metabolites, including sesquiterpene lactones, flavonoids, and essential oils. **Tanacin**, a specific sesquiterpene lactone, has been identified in species such as *Tanacetum alyssifolium*. Sesquiterpene lactones as a class are known for their broad spectrum of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties. A prominent and well-studied sesquiterpene lactone from *Tanacetum parthenium* (feverfew) is Parthenolide, which is known to exert its effects through modulation of signaling pathways such as NF- κ B. Given the structural similarities and shared biosynthetic origins, the protocols for extracting sesquiterpene lactones can be adapted for the isolation of **Tanacin**.

Data Presentation: Quantitative Analysis of Extractions

The following tables summarize quantitative data from various studies on the extraction of bioactive compounds from Tanacetum species. This information provides a comparative basis for selecting appropriate extraction methods and solvents.

Table 1: Extraction Yields from Tanacetum Species Using Different Methods and Solvents

Tanacetum Species	Plant Part	Extraction Method	Solvent	Yield (%)	Reference
T. vulgare	Leaves	Maceration	50% Aqueous Ethanol	18 - 20	
T. vulgare	Flowers	Maceration	50% Aqueous Ethanol	8 - 16	
T. vulgare	Flowers	Maceration	70% Ethanol	-	
T. vulgare	Flowers	Maceration	Methanol + Trifluoroacetic Acid	22.65 ± 0.68	
T. gracile	Whole Plant	Petroleum Ether Extraction	Petroleum Ether	4.08	
T. angulatum	Leaves	Hydrodistillation	Water	0.4 (v/w)	
T. angulatum	Flowers	Hydrodistillation	Water	0.02 (v/w)	
T. canacens	Leaves	Hydrodistillation	Water	0.4 (v/w)	
T. canacens	Flowers	Hydrodistillation	Water	0.02 (v/w)	
T. pinnatum	Leaves	Hydrodistillation	Water	0.05 (v/w)	
T. pinnatum	Flowers	Hydrodistillation	Water	0.2 (v/w)	

Table 2: Content of Bioactive Compounds in Tanacetum Extracts

Tanacetum Species	Plant Part	Compound Class/Compound	Content	Reference
T. vulgare	Leaves	Total Phenols	135 - 219 mg GAE/g	
T. vulgare	Flowers	Total Phenols	127 - 155 mg GAE/g	
T. vulgare	Leaves	Total Flavonoids	up to 28 mg QE/g	
T. vulgare	Flowers	Total Flavonoids	at least 15 mg QE/g	
T. vulgare	Leaves	Total Phenolic Acids	up to 31 mg CAF/g	
T. vulgare	Flowers	Total Phenolic Acids	at least 11 mg CAF/g	
T. vulgare	-	Luteolin-7-glucoside	550.80 mg/kg	
T. vulgare	-	Chlorogenic acid	5945.40 mg/kg	
T. vulgare	-	Rosmarinic acid	661.31 mg/kg	
T. parthenium	Flowers	Total Polyphenols	67.41 mg GAE/mL	
T. parthenium	Flowers	Total Flavonoids	19.33 mg catechin equivalent/mL	
T. parthenium	Aerial Parts	Total Terpenoids	54.41 mg linalool/mL	

Experimental Protocols

The following protocols are generalized methodologies for the extraction and isolation of **Tanacin**, based on established procedures for sesquiterpene lactones from Tanacetum species.

Protocol 1: Maceration for General Bioactive Compound Extraction

This protocol is suitable for a broad extraction of various phytochemicals, including sesquiterpene lactones.

Materials:

- Dried and powdered plant material (Tanacetum sp.)
- 70% Ethanol
- Whatman No. 1 filter paper
- Rotary evaporator
- Glass beakers and flasks

Procedure:

- Weigh 100 g of the dried, powdered plant material.
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